Synthesis of chiral amines using 3-(Tert-butoxy)-2-hydroxypropylamine

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Compound of Interest

Compound Name:	*[3-(Tert-butoxy)-2-hydroxypropyl](methyl)amine*
Cat. No.:	*B13585399*

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Application Note: Strategic Synthesis of Chiral Amines Using 3-(Tert-butoxy)-2-hydroxypropylamine

Executive Summary

3-(Tert-butoxy)-2-hydroxypropylamine (also known as 1-amino-3-tert-butoxy-2-propanol) is a high-value C3-chiral synthon derived from the chiral pool (typically (S)- or (R)-epichlorohydrin). Its unique structural motif—a primary amine, a secondary alcohol, and an acid-labile tert-butyl ether—makes it a linchpin in the synthesis of

-adrenergic blockers, cationic lipids for LNP delivery systems, and functionalized amino-alcohol ligands.

This guide details the strategic application of this amine as a nucleophilic building block. Unlike simple alkyl amines, the tert-butoxy group serves as a "masked" primary alcohol, allowing for the construction of amphiphilic molecules with precise stereochemical control.

Chemical Profile & Handling

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Property	Specification
IUPAC Name	1-Amino-3-(tert-butoxy)propan-2-ol
Molecular Formula	
Molecular Weight	147.22 g/mol
Chirality	Available as (S)- or (R)- enantiomers (derived from epichlorohydrin)
Physical State	Colorless to pale yellow viscous liquid
Solubility	Miscible in EtOH, MeOH, DCM; soluble in water
pKa	~9.5 (Primary Amine)
Stability	Stable to base; tert-butyl ether is acid-labile (cleaves with TFA/HCl)

Handling Precaution: As a primary amine, it absorbs

from the air. Store under nitrogen/argon.

Strategic Synthesis of the Synthon (The "Self-Validating" Start)

Before using the amine, its enantiopurity must be assured. The industry-standard route involves the regioselective ring-opening of tert-butyl glycidyl ether.

Protocol A: Synthesis from (S)-Epichlorohydrin

Rationale: This pathway preserves the stereocenter at C2.

- Etherification: React (S)-epichlorohydrin with tert-butanol (

  -BuOH) using a Lewis acid catalyst (

) to form (S)-tert-butyl glycidyl ether.
- Ammonolysis: Open the epoxide ring with aqueous ammonia (

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).

Step-by-Step Methodology:

- Charge: In a pressure reactor, dissolve (S)-tert-butyl glycidyl ether (1.0 equiv) in MeOH (5 vol).
- Addition: Add aqueous ammonia (28%, 10 equiv) slowly to suppress dimer formation (bis-alkylation).
- Reaction: Seal and heat to 40–50 °C for 6–12 hours. Monitor consumption of epoxide by TLC/GC.
- Workup: Concentrate under reduced pressure to remove MeOH and excess

  .
- Purification: Distill under high vacuum (bp ~85 °C at 1 mmHg) to obtain the primary amine.
- Validation: Check Optical Rotation

  . (S)-isomer typically shows negative rotation in MeOH.

Application 1: Synthesis of -Blocker Analogs

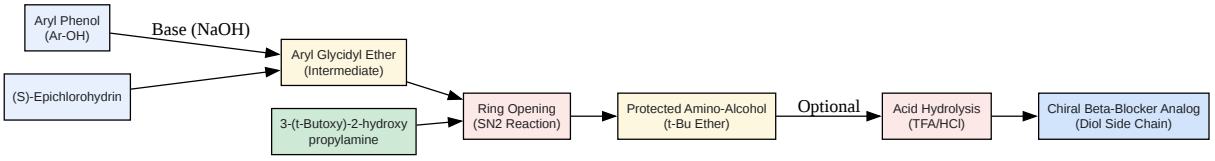
The "aryloxypropanolamine" pharmacophore is central to beta-blockers. While classic drugs like Propranolol use isopropylamine, modern derivatives often require polar side chains. 3-(Tert-butoxy)-2-hydroxypropylamine introduces a hydrophilic "tail" that can be deprotected to a diol.

Mechanism: Nucleophilic Epoxide Opening

The primary amine attacks the terminal carbon of an aryl glycidyl ether.

DOT Diagram: Beta-Blocker Synthesis Pathway

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Caption: Convergent synthesis of beta-blocker analogs using the amine synthon to introduce a polar, protected side chain.

Experimental Protocol

- Substrate: Dissolve Aryl Glycidyl Ether (1.0 equiv) in Isopropanol (IPA) or Ethanol.
- Coupling: Add 3-(tert-butoxy)-2-hydroxypropylamine (1.2 equiv). The slight excess ensures complete consumption of the electrophile.
- Reflux: Heat to reflux (80 °C) for 4–8 hours.
  - QC Point: Monitor disappearance of the epoxide peak by HPLC.
- Isolation: Evaporate solvent. The product is often an oil that crystallizes as a hydrochloride salt.
- Salt Formation: Dissolve residue in EtOAc, add 1M HCl in ether. Filter the precipitate.[1]

Application 2: Synthesis of Cationic Lipids (LNP Components)

In the context of mRNA delivery (e.g., COVID-19 vaccines), ionizable lipids often feature an amino-alcohol core with hydrophobic tails. This synthon allows the precise attachment of tails to the nitrogen while keeping the "head group" alcohol protected.

Protocol: Reductive Amination Strategy

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This method attaches hydrophobic tails to the amine without affecting the chiral center or the protecting group.

- Reactants: Mix 3-(tert-butoxy)-2-hydroxypropylamine (1.0 equiv) with a long-chain Aldehyde (e.g., Dodecanal, 2.0–2.2 equiv for tertiary amine formation).
- Solvent: Dichloroethane (DCE) or THF.
- Reductant: Add Sodium Triacetoxyborohydride (

  , 3.0 equiv).
- Reaction: Stir at Room Temperature for 12 hours.
- Workup: Quench with saturated

  . Extract with DCM.
- Deprotection (Optional): Treat with 4M HCl in Dioxane to cleave the tert-butyl group, revealing a hydrophilic 1,2-diol head group on the lipid.

Troubleshooting & Critical Parameters

Issue	Probable Cause	Corrective Action
Low Yield (Ammonolysis)	Formation of bis-alkylated dimer ( ).	Increase Ammonia ratio to >10:1. Use high agitation.
Racemization	High temperature or strong base usage.	Keep reaction temp <60 °C. Avoid strong mineral bases during workup.
Incomplete Deprotection	t-Butyl ether is sterically hindered.	Use neat TFA or 4M HCl/Dioxane at 40 °C. Monitor by MS.
Hygroscopicity	Free amine absorbs water/CO2.	Store as HCl or Tosylate salt if not using immediately.

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(Note: While specific "name brand" drug syntheses using this exact intermediate are proprietary, the protocols above represent the standard medicinal chemistry applications for this pharmacophore.)

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Sources

- 1. CN102292377A - Compositions comprising glycidyl ether copolymers - Google Patents [patents.google.com]
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